

N-Tosyl-4-hydroxy-L-prolinol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Tosylhydroxy-L-prolinol*

Cat. No.: *B15549513*

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Abstract

N-Tosyl-4-hydroxy-L-prolinol, systematically known as (2S,4R)-4-Hydroxy-1-[(4-methylphenyl)sulfonyl]pyrrolidine-2-methanol, is a pivotal chiral intermediate in the synthesis of a variety of pharmacologically active molecules. Its rigid pyrrolidine framework, derived from the naturally occurring amino acid hydroxyproline, provides a valuable scaffold for the stereoselective construction of complex molecular architectures. This technical guide delineates the key physical properties, provides a detailed experimental protocol for its synthesis, and illustrates its role in synthetic pathways, offering a comprehensive resource for researchers in drug discovery and organic synthesis.

Physical and Chemical Properties

N-Tosyl-4-hydroxy-L-prolinol is a white to light yellow solid at room temperature.^[1] It exhibits solubility in various organic solvents, including ethanol and chloroform.^[1] The presence of the tosyl group enhances its stability and utility as a synthetic intermediate. A summary of its key physical properties is presented in Table 1.

Property	Value	Reference
Systematic Name	(2S,4R)-4-Hydroxy-1-[(4-methylphenyl)sulfonyl]pyrrolidine-2-methanol	N/A
CAS Number	5605-46-9	[1][2]
Molecular Formula	C ₁₃ H ₁₉ NO ₄ S	[1]
Molecular Weight	285.36 g/mol	[1]
Appearance	White to light yellow solid	[1]
Melting Point	101-104 °C	[1]
Specific Rotation [α] _D	-116° (c=1, ethanol)	[1]
Solubility	Soluble in water, ethanol, and chloroform	[1]

Table 1: Physical Properties of N-Tosyl-4-hydroxy-L-prolinol

Synthesis of N-Tosyl-4-hydroxy-L-prolinol

The synthesis of N-Tosyl-4-hydroxy-L-prolinol is typically achieved through a two-step process starting from the readily available chiral building block, trans-4-hydroxy-L-proline. The first step involves the protection of the secondary amine with a tosyl group, followed by the reduction of the carboxylic acid to the corresponding primary alcohol.

Experimental Protocol

Step 1: N-Tosylation of trans-4-hydroxy-L-proline

- To a solution of trans-4-hydroxy-L-proline (1 equivalent) in an appropriate solvent such as aqueous sodium carbonate, add p-toluenesulfonyl chloride (1.1 equivalents) portion-wise at 0-5 °C.
- Stir the reaction mixture at room temperature for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).

- Upon completion, acidify the reaction mixture with a suitable acid (e.g., dilute HCl) to precipitate the N-tosylated product.
- Filter the precipitate, wash with cold water, and dry under vacuum to yield N-tosyl-trans-4-hydroxy-L-proline.

Step 2: Reduction of N-tosyl-trans-4-hydroxy-L-proline

- Suspend N-tosyl-trans-4-hydroxy-L-proline (1 equivalent) in a dry, aprotic solvent such as tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension to 0 °C and slowly add a reducing agent, such as borane-tetrahydrofuran complex or lithium aluminum hydride (be cautious with the latter due to its high reactivity), portion-wise.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitored by TLC).
- Carefully quench the reaction by the dropwise addition of water or a saturated aqueous solution of sodium sulfate at 0 °C.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain N-Tosyl-4-hydroxy-L-prolinol.

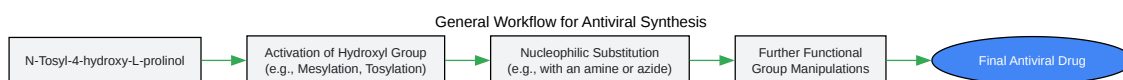
Applications in Asymmetric Synthesis

N-Tosyl-4-hydroxy-L-prolinol is a valuable chiral intermediate, primarily utilized in the synthesis of complex molecules where stereochemical control is crucial. Its rigid pyrrolidine ring and defined stereocenters make it an excellent starting material for the construction of various pharmaceutical agents.

Role as a Chiral Building Block in Antiviral Drug Synthesis

This compound serves as a key building block in the synthesis of several antiviral drugs, including HIV protease inhibitors like Darunavir and Hepatitis C virus (HCV) protease inhibitors such as Boceprevir. The defined stereochemistry of N-Tosyl-4-hydroxy-L-prolinol is incorporated into the final drug molecule, which is essential for its biological activity.

The general workflow for the utilization of N-Tosyl-4-hydroxy-L-prolinol in the synthesis of a hypothetical antiviral agent is depicted in the following diagram:



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Caption: Synthetic workflow utilizing N-Tosyl-4-hydroxy-L-prolinol.

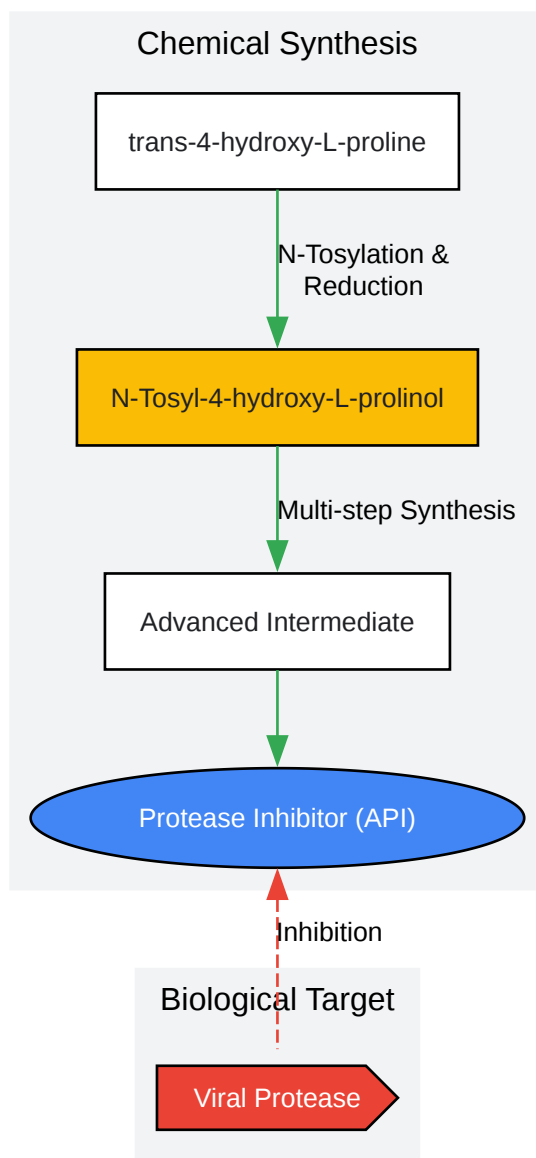
In a typical synthetic sequence, the hydroxyl group of N-Tosyl-4-hydroxy-L-prolinol is first activated, for instance, by conversion to a mesylate or tosylate. This is followed by a nucleophilic substitution reaction to introduce a new functional group, which will be part of the final drug's structure. Subsequent chemical modifications then lead to the target antiviral compound.

Signaling Pathways and Experimental Workflows

While N-Tosyl-4-hydroxy-L-prolinol itself is not directly involved in signaling pathways, its synthetic products, such as protease inhibitors, are designed to interrupt viral replication cycles. For example, HIV protease inhibitors prevent the cleavage of viral polyproteins, a crucial step for the maturation of new, infectious virions.

The logical relationship in the development of a protease inhibitor starting from this chiral intermediate can be visualized as follows:

Drug Development Logic



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Caption: From chiral intermediate to biological target inhibition.

This diagram illustrates the progression from the starting chiral pool material, through the key intermediate N-Tosyl-4-hydroxy-L-prolinol, to the final active pharmaceutical ingredient (API)

which then acts on its biological target, the viral protease.

Conclusion

N-Tosyl-4-hydroxy-L-prolinol is a versatile and indispensable chiral intermediate in modern organic and medicinal chemistry. Its well-defined stereochemistry and synthetic accessibility make it a valuable tool for the construction of complex, stereochemically rich molecules, particularly in the development of antiviral therapeutics. The information provided in this guide serves as a foundational resource for researchers engaged in the synthesis and application of this important chiral building block.

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